

Tributyl Phosphate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Tributyl phosphate

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An In-depth Examination of its Molecular Structure, Properties, Synthesis, and Applications

Abstract

Tributyl phosphate (TBP), an organophosphorus compound with the chemical formula $(\text{CH}_3\text{CH}_2\text{CH}_2\text{CH}_2\text{O})_3\text{PO}$, is a colorless and odorless liquid with significant applications across various scientific and industrial domains.^[1] This technical guide provides a comprehensive overview of TBP, focusing on its molecular structure, physicochemical properties, synthesis methodologies, and its roles in solvent extraction, biopharmaceutical purification, and its toxicological impact through the modulation of cellular signaling pathways. This document is intended for researchers, scientists, and professionals in drug development who require a detailed understanding of this versatile solvent and extractant.

Molecular Structure and Identification

Tributyl phosphate is the tributyl ester of phosphoric acid.^{[1][2]} The central phosphorus atom is double-bonded to one oxygen atom and single-bonded to three butoxy groups.

CAS Number: 126-73-8^{[1][3]}

Molecular Formula: $\text{C}_{12}\text{H}_{27}\text{O}_4\text{P}$ ^{[1][2][3]}

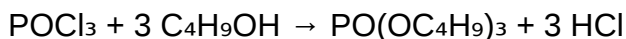
Physicochemical Properties

A summary of the key physicochemical properties of **tributyl phosphate** is presented in the table below. This data is essential for its application in experimental settings, particularly in solvent extraction and purification protocols.

Property	Value	Reference
Molecular Weight	266.31 g/mol	[2]
Appearance	Colorless, odorless liquid	[1]
Density	0.979 g/mL at 25 °C	
Boiling Point	289 °C (decomposes)	
Melting Point	< -80 °C	
Solubility in Water	~400 mg/L	
log P (Octanol/Water)	3.99 - 4.01	[4]

Synthesis of Tributyl Phosphate

Tributyl phosphate is commercially manufactured through the esterification of phosphoryl chloride (POCl_3) with n-butanol ($\text{C}_4\text{H}_9\text{OH}$). [1] The reaction proceeds as follows:



Experimental Protocol: Laboratory-Scale Synthesis

This protocol describes a common laboratory method for the synthesis of **tributyl phosphate**.

Materials:

- Phosphorus oxychloride (POCl_3)
- n-Butanol (dry)
- Pyridine (dry)

- Benzene (dry)
- Deionized water
- Anhydrous sodium sulfate or magnesium sulfate

Equipment:

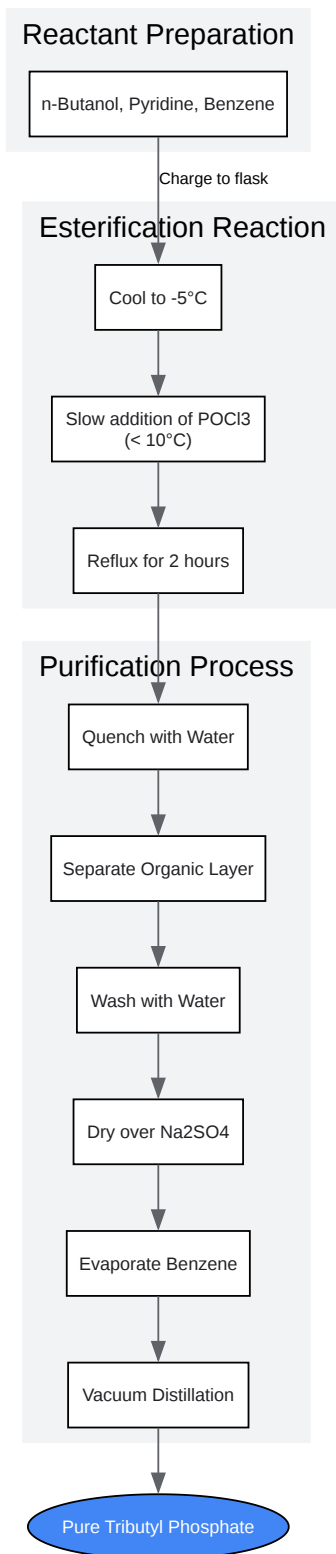
- 1-liter four-necked flask
- Efficient condenser
- Airtight mechanical stirrer
- Dropping funnel
- Thermometer
- Ice-salt bath
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Vacuum distillation apparatus

Procedure:

- **Reaction Setup:** In the four-necked flask, combine 137 ml (111 g) of dry n-butanol, 132.5 ml (130 g) of dry pyridine, and 140 ml of dry benzene.
- **Cooling:** Place the flask in an ice-salt bath and stir the mixture until the temperature drops to -5°C .
- **Addition of POCl_3 :** Slowly add 40.5 ml (76.5 g) of freshly distilled phosphorus oxychloride from the dropping funnel. Maintain the reaction temperature below 10°C throughout the addition.

- **Reflux:** After the addition is complete, gently reflux the mixture for 2 hours.
- **Quenching and Extraction:** Cool the reaction mixture to room temperature. Add 250 ml of water to dissolve the pyridine hydrochloride precipitate. Transfer the mixture to a separatory funnel and separate the benzene layer.
- **Washing:** Wash the organic layer several times with water until the aqueous washings are neutral.
- **Drying:** Dry the benzene layer over anhydrous sodium or magnesium sulfate.
- **Solvent Removal:** Remove the benzene by evaporation under reduced pressure using a rotary evaporator.
- **Purification:** Purify the crude **tributyl phosphate** by vacuum distillation. Collect the fraction boiling at 160-162°C/15 mmHg or 138-140°C/6 mmHg. The expected yield of pure **tributyl phosphate** is approximately 95 g.

Tributyl Phosphate Synthesis Workflow

[Click to download full resolution via product page](#)***Tributyl Phosphate Synthesis Workflow***

Applications in Research and Development

Tributyl phosphate's primary utility stems from its excellent solvent properties and its ability to act as a neutral extractant for a variety of metal ions.

Solvent Extraction of Metals

TBP is extensively used in hydrometallurgy and the nuclear industry for the selective extraction and purification of metals.^[5] A prominent example is its application in the PUREX (Plutonium and Uranium Recovery by Extraction) process, where a 15-40% solution of TBP in a hydrocarbon diluent like kerosene is used to separate uranium and plutonium from spent nuclear fuel dissolved in nitric acid.^[1] The extraction mechanism involves the formation of stable, neutral complexes with metal nitrates, which are soluble in the organic phase.

Experimental Protocol: General Metal Extraction

This protocol outlines a generalized procedure for the liquid-liquid extraction of a metal ion from an aqueous solution using TBP.

Materials:

- **Tributyl phosphate** (TBP)
- Kerosene or dodecane (diluent)
- Metal salt solution in nitric acid (aqueous feed)
- Nitric acid (for scrubbing, if necessary)
- Stripping solution (e.g., dilute nitric acid or complexing agent)
- Deionized water

Equipment:

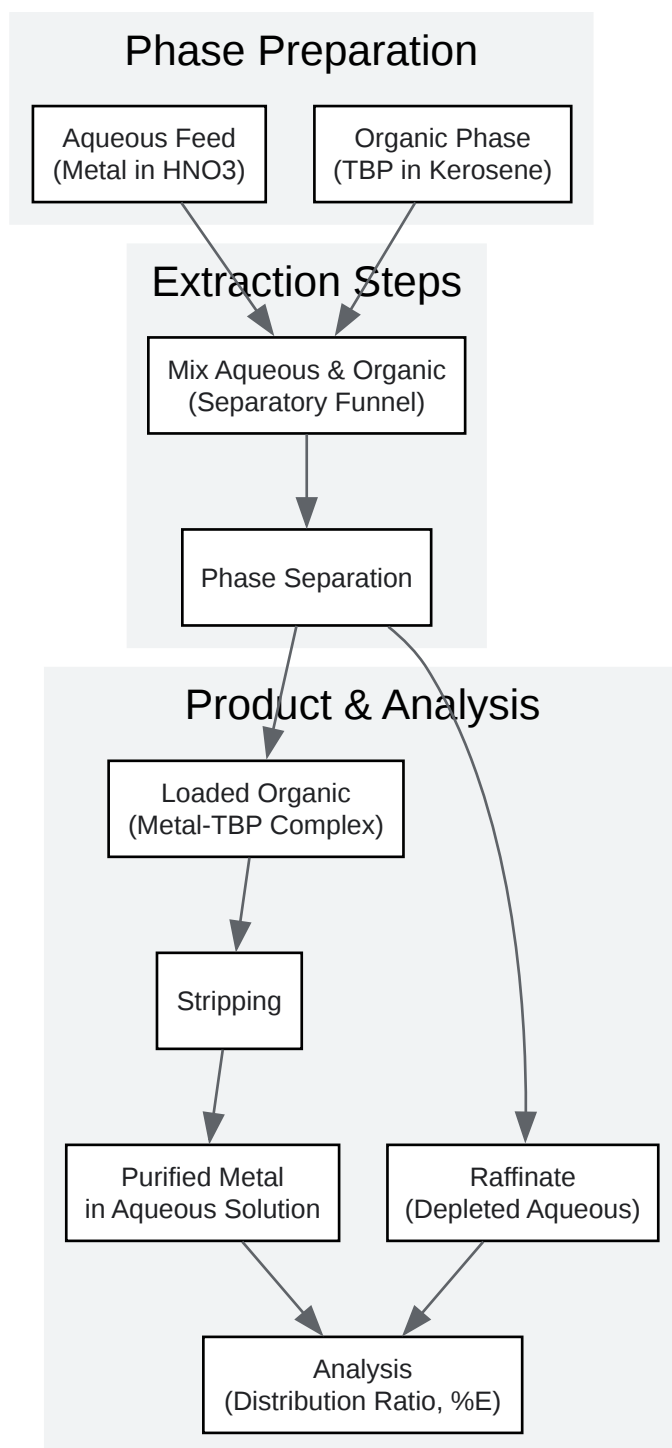
- Separatory funnels
- Mechanical shaker (optional)

- Beakers
- Volumetric flasks
- Analytical instrumentation for metal concentration determination (e.g., ICP-MS, AAS)

Procedure:

- Organic Phase Preparation: Prepare a 30% (v/v) solution of TBP in kerosene by mixing 30 mL of TBP with 70 mL of kerosene in a volumetric flask.
- Aqueous Feed Preparation: Dissolve a known quantity of the metal salt in deionized water and adjust the acidity to the desired concentration using nitric acid.
- Extraction: a. Place equal volumes of the aqueous feed and the organic phase (e.g., 20 mL each) into a separatory funnel. b. Shake the funnel vigorously for a predetermined time (e.g., 5-10 minutes) to ensure thorough mixing and mass transfer. A mechanical shaker can be used for consistency. c. Allow the two phases to separate completely. The less dense organic phase will be on top. d. Carefully separate and collect the aqueous phase (raffinate) and the TBP phase (loaded organic).
- Scrubbing (Optional): To remove co-extracted impurities, the loaded organic phase can be "scrubbed" by contacting it with a fresh aqueous solution (e.g., dilute nitric acid).
- Stripping: To recover the extracted metal, contact the loaded organic phase with a suitable stripping solution. This will transfer the metal ions back to the aqueous phase.
- Analysis: Determine the metal concentration in the initial aqueous feed, the raffinate, the loaded organic, and the strip solution to calculate the distribution ratio and extraction efficiency.

Metal Extraction Workflow using TBP

[Click to download full resolution via product page](#)*Metal Extraction Workflow using TBP*

Applications in the Pharmaceutical and Biopharmaceutical Industry

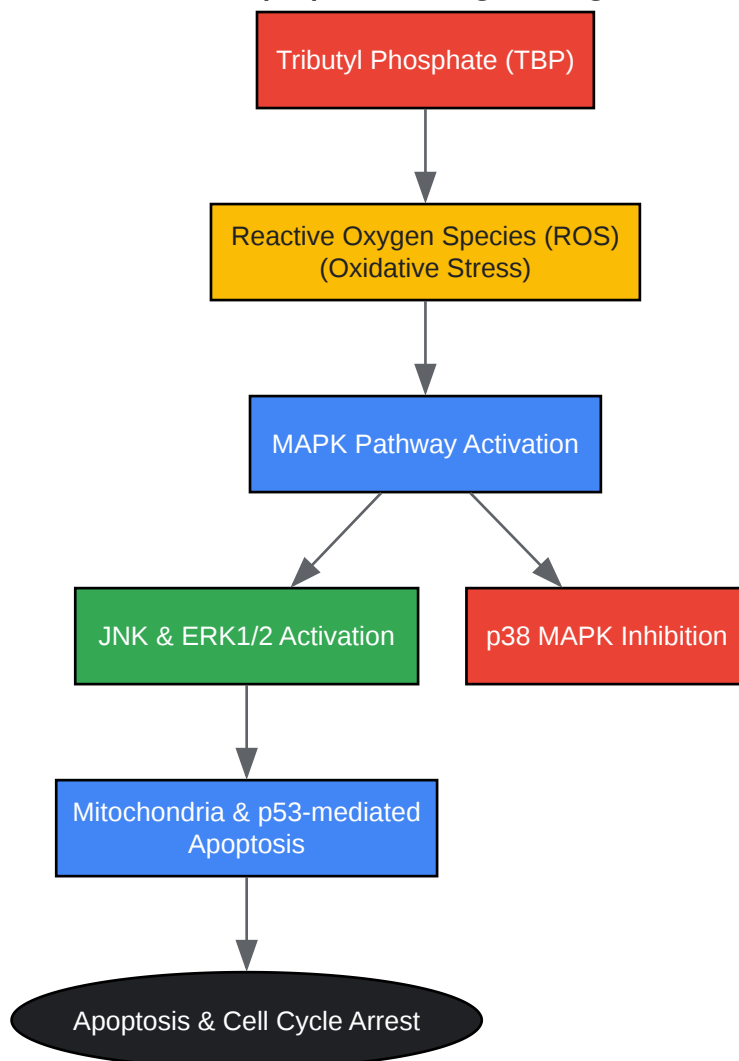
In the pharmaceutical sector, TBP is utilized for its solvent properties in the formulation and production of various drugs.[6] It can also be employed in the purification of pharmaceutical intermediates. Furthermore, TBP is recognized for its role as an antibiotic and antimicrobial agent, making it a valuable raw material in the development of hygiene products and disinfectants.[4]

Toxicological Profile and Signaling Pathways

While highly useful, **tributyl phosphate** is not without toxicological concerns. It is known to be a neurotoxic compound and an irritant. Recent studies have begun to elucidate the molecular mechanisms underlying its toxicity, particularly its impact on cellular signaling pathways.

Exposure to TBP has been shown to induce apoptosis (programmed cell death) and cell cycle arrest in human liver carcinoma (HepG2) cells.[3] The underlying mechanism involves the generation of reactive oxygen species (ROS), leading to oxidative stress.[3] This oxidative stress, in turn, activates the mitogen-activated protein kinase (MAPK) signaling pathway.[3] Specifically, TBP activates the c-Jun N-terminal kinase (JNK) and extracellular signal-regulated kinase (ERK1/2) pathways, while inhibiting p38 MAPK in a concentration-dependent manner.[3] The activation of these pathways contributes to mitochondria- and p53-mediated apoptosis.[3]

TBP-Induced Apoptosis Signaling Pathway



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TBP-Induced Apoptosis Signaling Pathway

Conclusion

Tributyl phosphate is a chemical of significant industrial and research importance, with well-established protocols for its synthesis and application, particularly in solvent extraction. Its utility in the pharmaceutical and biopharmaceutical fields is also noteworthy. However, its toxicological profile, including its ability to modulate key cellular signaling pathways such as the MAPK pathway, necessitates careful handling and consideration of its environmental and health impacts. A thorough understanding of both its beneficial properties and its potential hazards is crucial for its responsible use in research and development.

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